

An In-depth Technical Guide to Tiglic Acid: Properties, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: *Tiglic acid*

Cat. No.: *B131503*

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This technical guide provides a comprehensive overview of **tiglic acid**, intended for researchers, scientists, and professionals in drug development. It covers the fundamental physicochemical properties, synthesis methodologies, and the biological role of **tiglic acid**, with a focus on its interaction with the Free Fatty Acid Receptor 2 (FFA2).

Core Properties of Tiglic Acid

Tiglic acid, systematically known as (2E)-2-methylbut-2-enoic acid, is a monocarboxylic unsaturated organic acid.^[1] Its core identifiers and physicochemical properties are summarized below for quick reference.

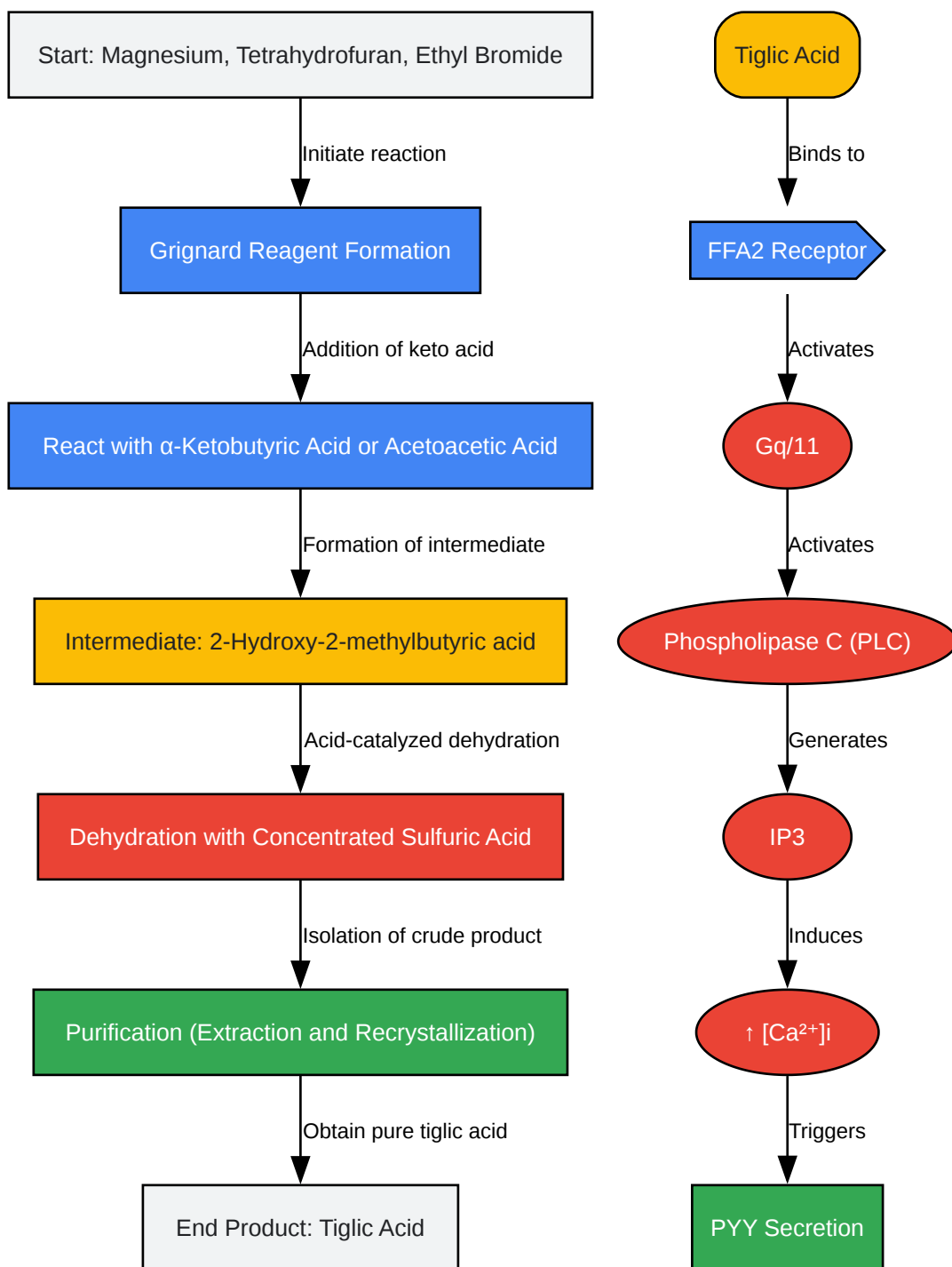
Property	Value	Reference(s)
CAS Number	80-59-1	[2][3]
Molecular Formula	C ₅ H ₈ O ₂	[3]
Molecular Weight	100.12 g/mol	[2][3][4]
Appearance	White to off-white solid, often in the form of plates or rods.	[5][6]
Odor	Sweet, warm, and spicy.	[1][7]
Melting Point	61-64 °C	[7]
Boiling Point	198.5 °C at 760 mmHg; 95-96 °C at 12 mmHg	[7]
Solubility	Sparingly soluble in cold water; freely soluble in hot water, alcohol, and ether.	[5]
pKa	~4.97	
Isomerism	It is the trans isomer of angelic acid.	[1]

Natural Occurrence and Synthesis

Tiglic acid is found in various natural sources, including croton oil and the defensive secretions of certain beetles.[1][8] It can also be found in Roman chamomile and geranium.[7] For research and industrial purposes, several synthetic routes have been established.

Synthetic Workflow

A common method for synthesizing **tiglic acid** involves a Grignard reaction followed by dehydration.[9] The general workflow is outlined below.



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